

Naproanilide (CAS 52570-16-8): A Technical Guide

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Compound of Interest

Compound Name: Naproanilide

Cat. No.: B1205083

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Abstract

Naproanilide (CAS 52570-16-8) is a selective herbicide primarily used for the control of annual and perennial broadleaf and cyperaceous weeds in rice paddy fields.^[1] It functions as a pro-herbicide, undergoing metabolic activation in target plants to its phytotoxic form. This document provides a comprehensive technical overview of **naproanilide**, including its physicochemical properties, mechanism of action, metabolic pathways, synthesis, and safety data. Detailed experimental workflows and data are presented to support researchers in their work with this compound.

Physicochemical Properties

Naproanilide is a white, odorless crystalline solid.^[2] Its key physicochemical properties are summarized in the table below, compiled from various sources.

Property	Value	Reference
CAS Number	52570-16-8	[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₇ NO ₂	[2][3][4][5]
Molar Mass	291.34 g/mol	[1][2][3][5]
Melting Point	128 °C	[2]
Boiling Point	433.35 °C (rough estimate)	[2][4]
Density	1.1552 - 1.256 g/cm ³ (at 25 °C)	[2][4]
Vapor Pressure	66.66 Pa (at 110 °C); 2.16E-11 mmHg (at 25°C)	[2][4]
Water Solubility	0.74 mg/L (at 27 °C)	[2]
Solubility in Organic Solvents (at 27 °C)	Acetone: 171 g/L, Toluene: 42 g/L, Benzene: 36 g/L, Ethanol: 17 g/L	[2]
XLogP3-AA	4.4	[5]
pKa	13.46 ± 0.70 (Predicted)	[4]
Stability	Stable in neutral and weakly acidic solutions; unstable in alkaline or thermally strong acidic solutions.[2]	

Biological Activity and Mechanism of Action

Naproanilide itself exhibits no herbicidal activity.[1] Its selectivity and efficacy are dependent on its metabolic conversion within the plant.

Mechanism of Action:

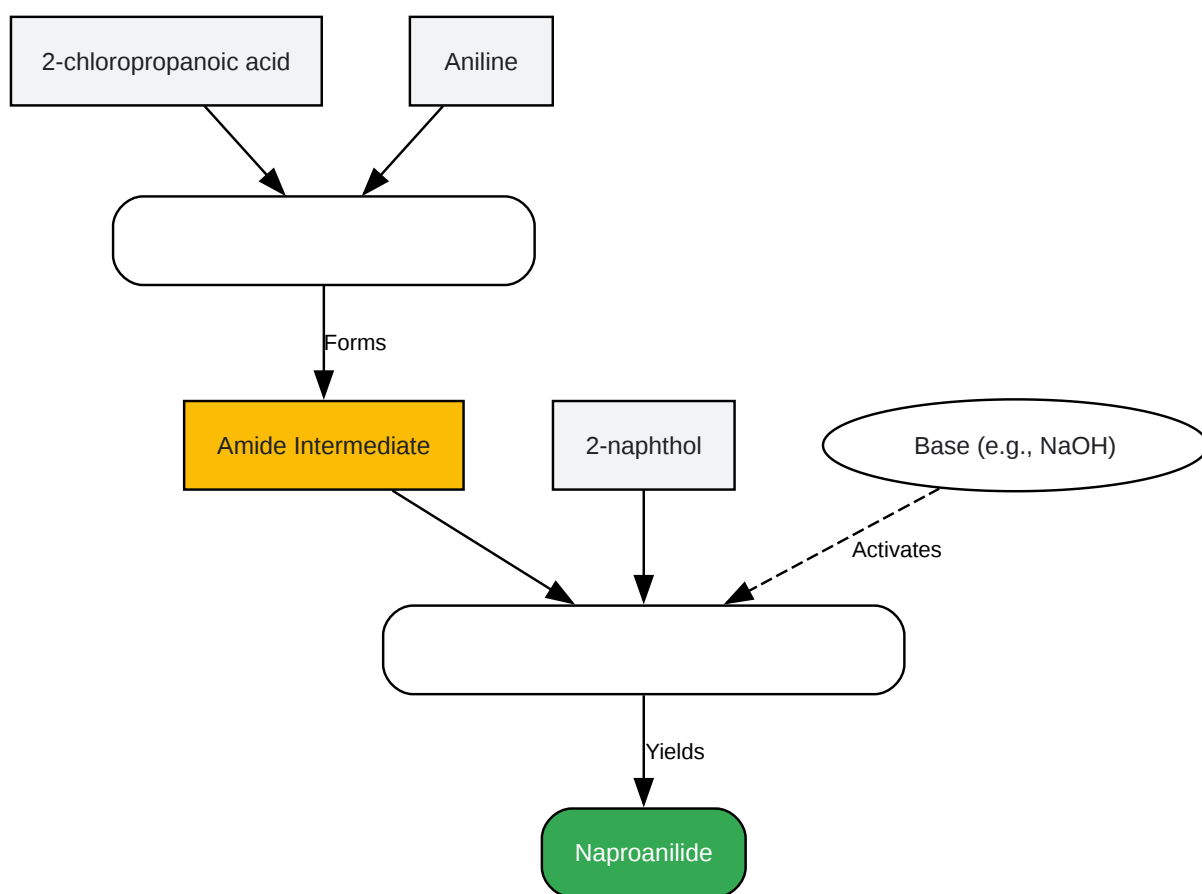
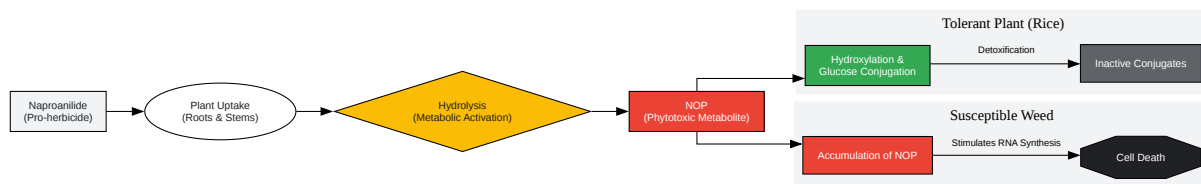
- Absorption: **Naproanilide** is absorbed through the stems and roots of the plant.[6]

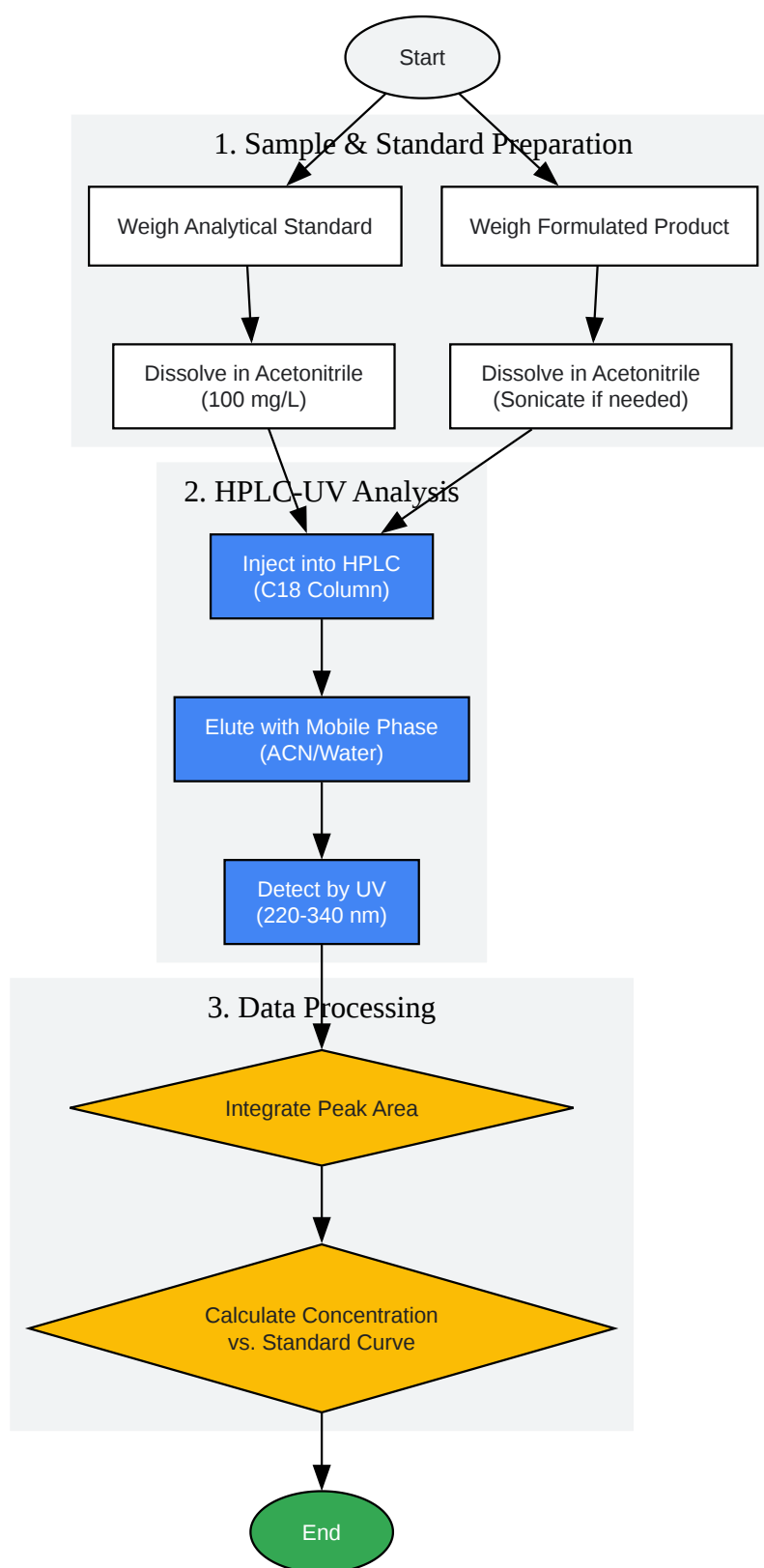
- **Metabolic Activation:** In the plant, **naproanilide** is hydrolyzed to its major and phytotoxic metabolite, 2-(2-naphthoxy)propionic acid (NOP).[1][4] This conversion is a key factor in its herbicidal selectivity.
- **Phytotoxicity:** The active metabolite, NOP, stimulates RNA synthesis, leading to uncontrolled growth and eventual death of susceptible weeds.[6]

Selectivity: The selectivity between rice (tolerant) and weeds like *Sagittaria pygmaea* (susceptible) is due to differential metabolism.

- **In Rice Plants:** **Naproanilide** is metabolized to NOP, which then undergoes rapid hydroxylation and conjugation with glucose. This detoxification process results in only a small amount of phytotoxic NOP accumulating.[4]
- **In Susceptible Weeds:** The conversion to NOP and its methyl ester (NOPM) occurs at a much greater rate, leading to the accumulation of these phytotoxic compounds and subsequent plant death.[4]

Naproanilide is a chiral molecule, with the R-isomeric form exhibiting approximately 8 times more herbicidal activity than the S-form.[1]





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